

Fluorapacin LOD 1.4 ng/mL LOQ 7.0 ng/mL

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Compound Focus: Fluorapacin

CAS No.: 869811-23-4

Cat. No.: S548470

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Fluorapacin HPLC Method Performance

The table below summarizes the key performance metrics for the stability-indicating HPLC method developed for **Fluorapacin**, based on data from a supplier's documentation [1].

Parameter	Value / Description
Analyte	Fluorapacin [1]
Instrument	HPLC with UV detection [1]
Detection Wavelength	218 nm [1]
LOD (Limit of Detection)	1.4 ng/mL [1]
LOQ (Limit of Quantification)	7.0 ng/mL [1]
Calibration Range	160–240 µg/mL [1]
Linearity (R ²)	0.9997 [1]
Precision (R.S.D.)	< 1.0% [1]

Understanding LOD and LOQ in Method Validation

LOD and LOQ are fundamental figures of merit in analytical chemistry that define the capabilities of a method [2].

- **Limit of Detection (LOD)** is the lowest concentration of an analyte that can be reliably distinguished from a blank sample, but not necessarily quantified as an exact value [2] [3]. It represents the **lowest detectable amount**.
- **Limit of Quantification (LOQ)** is the lowest concentration that can be quantitatively determined with stated acceptable precision and accuracy [2] [3]. It represents the **lowest reliably measurable amount**.

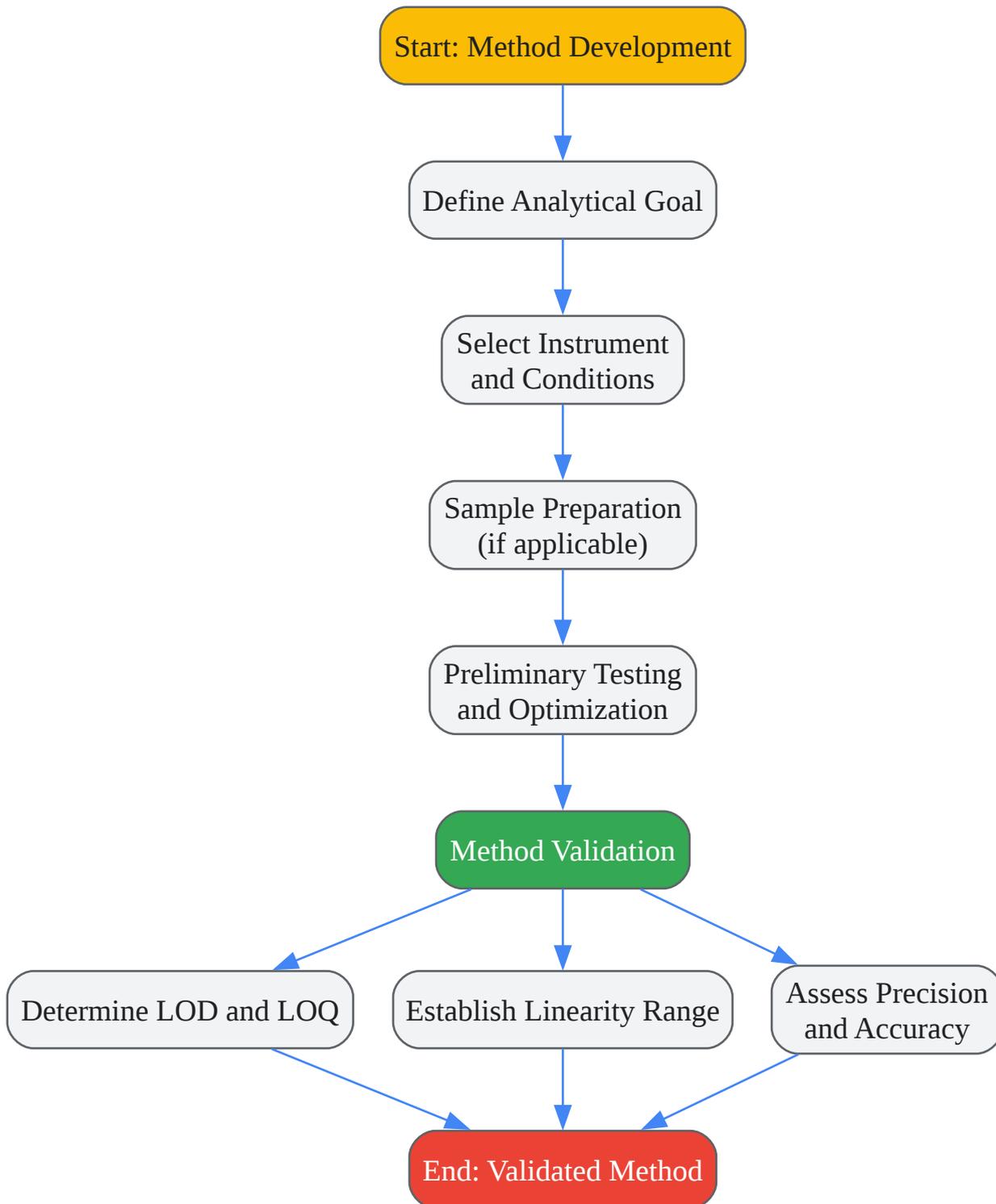
The ratio of LOQ to LOD is often approximately 3 to 5 [2]. For **Fluorapacin**, the LOQ (7.0 ng/mL) is 5 times its LOD (1.4 ng/mL), which aligns with this common practice [1].

Standard Protocols for Determining LOD and LOQ

There are several accepted approaches for determining LOD and LOQ. The method used for **Fluorapacin** is based on the **signal-to-noise ratio** [1]. The table below outlines common methodologies you may encounter in the literature.

Method	Brief Description
Signal-to-Noise Ratio (S/N)	Compares the analyte signal to the background noise. LOD is typically a S/N of 3:1, and LOQ is 10:1. [4] This is a common and practical approach.
Calibration Curve Slope	Uses the standard deviation of the response and the slope of the calibration curve. LOD is often calculated as $(3.3 \times \sigma)/S$ and LOQ as $(10 \times \sigma)/S$, where σ is the standard deviation and S is the slope. [2] [4] [3]
Laboratory Fortified Blank	Involves analyzing multiple blank samples spiked with low levels of the analyte. The standard deviation of these samples is used to calculate the limits, providing a method-specific value. [4]

The experimental workflow for developing and validating an analytical method like the one for **Fluorapacin** can be summarized as follows:



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How to Conduct Further Comparisons

To build a more comprehensive comparison guide, you could:

- **Consult Specialized Databases:** Search analytical method databases and published pharmacopoeias for monographs on other anti-tumor agents.
- **Perform a Literature Review:** Use scientific databases (e.g., PubMed, SciFinder) to find research articles detailing the development and validation of HPLC or LC-MS/MS methods for specific alternative compounds.
- **Focus on a Common Technique:** For a meaningful comparison, ensure the data for different drugs is obtained using similar analytical techniques (e.g., HPLC-UV).

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References

1. [_product_DataBase_PeptideDb Fluorapacin \[peptidedb.com\]](#)
2. [- Wikipedia Detection limit \[en.wikipedia.org\]](#)
3. [and Limit ... | IntechOpen of Detection Limit of Quantification \[intechopen.com\]](#)
4. [and Limit development... of detection limit of quantification \[bmccchem.biomedcentral.com\]](#)

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